

Laboratory safety procedures for handling Centalun

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Compound of Interest

Compound Name: Centalun

Cat. No.: B1668377

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Application Notes and Protocols for Centalun

For Researchers, Scientists, and Drug Development Professionals

Abstract

Centalun is a psycholeptic drug with hypnotic and sedative properties, first synthesized in 1962. It functions as a positive allosteric modulator of the GABA-A receptor, enhancing the inhibitory effects of GABA, the primary inhibitory neurotransmitter in the central nervous system. Although previously used for sedation in medical procedures, it is no longer in widespread clinical use. These application notes provide detailed safety procedures, experimental protocols, and technical data to guide the laboratory use of **Centalun** for research and drug development purposes.

Chemical and Physical Properties

Property	Value	Reference
IUPAC Name	2-methyl-1-phenylbut-3-yne-1,2-diol	
Molecular Formula	C ₁₁ H ₁₂ O ₂	
Molar Mass	176.215 g·mol ⁻¹	
Appearance	White to off-white powder	-
Solubility	Soluble in DMSO	
Storage	Short term (days to weeks): 0-4°C, dry and dark. Long term (months to years): -20°C, dry and dark.	

Mechanism of Action

Centalun exerts its sedative and hypnotic effects by acting as a positive allosteric modulator of the GABA-A receptor. It binds to a site on the receptor distinct from the GABA binding site. This binding potentiates the effect of GABA, leading to an increased influx of chloride ions into the neuron. The resulting hyperpolarization of the neuronal membrane makes it more difficult for the neuron to fire an action potential, thus causing central nervous system depression.

Figure 1: Centalun's Mechanism of Action on the GABA-A Receptor.

Laboratory Safety Procedures

Disclaimer: A formal Safety Data Sheet (SDS) for **Centalun** is not readily available. The following procedures are based on general best practices for handling psychoactive compounds and chemicals with unknown toxicological profiles.

Personal Protective Equipment (PPE)

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are mandatory.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles must be worn.

- Lab Coat: A full-length laboratory coat should be worn to protect from spills.
- Respiratory Protection: When handling the powdered form, a dust mask or respirator should be used to avoid inhalation.

Engineering Controls

- Fume Hood: All handling of powdered **Centalun** and preparation of stock solutions should be performed in a certified chemical fume hood to minimize inhalation exposure.
- Ventilation: The laboratory should be well-ventilated.

Handling and Storage

- Handling: Avoid direct contact with skin, eyes, and clothing. Avoid creating dust.
- Storage: Store in a tightly sealed container in a cool, dry, and dark place. For short-term storage, 0-4°C is recommended, and for long-term storage, -20°C is appropriate.

First Aid Measures

- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

Experimental Protocols

Preparation of Stock Solutions

- Objective: To prepare a high-concentration stock solution of **Centalun** for use in various assays.

- Materials:
 - **Centalun** powder
 - Dimethyl sulfoxide (DMSO)
 - Vortex mixer
 - Calibrated analytical balance
 - Sterile microcentrifuge tubes
- Procedure:
 1. Tare a sterile microcentrifuge tube on an analytical balance.
 2. Carefully weigh the desired amount of **Centalun** powder into the tube.
 3. Add the appropriate volume of DMSO to achieve the desired stock concentration (e.g., 10 mM).
 4. Cap the tube securely and vortex until the **Centalun** is completely dissolved.
 5. Store the stock solution at -20°C.
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